

A Comparative Analysis of Iodous Acid and Hypoiodous Acid for Researchers

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Compound of Interest

Compound Name: *Iodous acid*

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A deep dive into the properties, synthesis, and reactivity of two key iodine oxoacids, providing researchers, scientists, and drug development professionals with a comprehensive comparative guide.

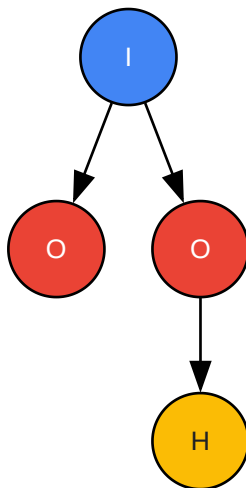
This guide offers an objective comparison of **iodous acid** (HIO_2) and **hypoiodous acid** (HIO), two important but often elusive iodine oxoacids. While both are highly reactive and unstable, they exhibit distinct chemical properties and play different roles in chemical and biological systems. This document summarizes their key characteristics, provides experimental protocols for their synthesis, and visualizes their structures and reaction pathways.

At a Glance: Key Differences

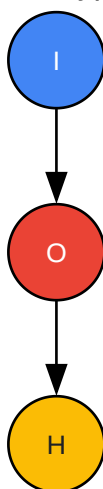
Property	Iodous Acid (HIO ₂)	Hypoiodous Acid (HIO)
Chemical Formula	HIO ₂	HIO
Molecular Weight	159.911 g/mol [1]	143.912 g/mol [2][3]
Oxidation State of Iodine	+3[1]	+1[4]
pKa	Estimated between 4 and 6[5]	~10.5 - 11[2][4][6][7][8]
Appearance in Solution	Colorless or yellowish aqueous solution[9]	Greenish-yellow solution[2][3][9][10]
Stability	Extremely unstable, observed but never isolated in pure form. [11] Salts (iodites) are also highly unstable.[1]	Highly unstable, exists in solution and decomposes readily.[4][6]
Structure	Bent	Bent
Bond Angle	~109.5° (approximate)	~103.89°
Bond Length (I-O)	~170 pm (approximate)	~1.994 Å
Standard Reduction Potential (acidic)	$\text{HIO} + \text{H}^+ + 2\text{e}^- \rightleftharpoons \text{I}^- + \text{H}_2\text{O}$; $E^\circ = +0.985 \text{ V}$ [12]	Not explicitly found for HIO ₂ /I ₂
Key Reactivity	Acts as an oxidizing agent.	Potent oxidizing agent.[10]
Biological Significance	Potential role in atmospheric aerosol nucleation.[13][14][15]	Involved in the innate immune response.[4][6]

Molecular Structures

The molecular geometries of both **iodous acid** and **hypoiodous acid** are bent, a consequence of the lone pairs of electrons on the central iodine and oxygen atoms.

Molecular Structure of Iodous Acid (HIO_2)[Click to download full resolution via product page](#)

Caption: Molecular structure of **iodous acid**.

Molecular Structure of Hypoiodous Acid (HIO)[Click to download full resolution via product page](#)

Caption: Molecular structure of **hypoiodous acid**.

Experimental Protocols

Due to their instability, both acids are typically prepared in situ for immediate use.

Synthesis of Hypoiodous Acid (HIO)

Method 1: Reaction of Iodine with a Cold, Dilute Solution of Sodium Hydroxide

This is a common method for generating **hypoiodous acid** in solution.[\[3\]](#)[\[9\]](#)[\[10\]](#)

- Reaction: $\text{I}_2 + 2\text{NaOH (cold, dilute)} \rightarrow \text{NaI} + \text{NaIO} + \text{H}_2\text{O}$ $\text{NaIO} + \text{H}_2\text{O} \rightleftharpoons \text{HIO} + \text{NaOH}$
- Procedure:
 - Prepare a cold, dilute solution of sodium hydroxide.
 - Slowly add elemental iodine to the solution while stirring.
 - The resulting solution will contain **hypoiodous acid** in equilibrium with sodium hypoiodite.

Method 2: Dissolving Iodine in Water

This method produces **hypoiodous acid** in equilibrium with iodide and hydronium ions.[\[7\]](#)[\[10\]](#)

- Reaction: $\text{I}_2 + \text{H}_2\text{O} \rightleftharpoons \text{HIO} + \text{H}^+ + \text{I}^-$
- Procedure:
 - Add elemental iodine to deionized water.
 - Stir the mixture. The solubility of iodine in water is low, so this will result in a dilute solution of **hypoiodous acid**.

Synthesis of Iodous Acid (HIO₂)

The synthesis of **iodous acid** is more challenging due to its extreme instability.

Method: Oxidation of Iodide Ions

This method involves the oxidation of an iodide salt.[\[16\]](#)

- Reaction: $2\text{I}^- + \text{O}_2 \rightarrow \text{I}_2 + 2\text{e}^-$ followed by $\text{I}_2 + \text{O}_2 + 2\text{H}_2\text{O} \rightarrow 2\text{HIO}_2$

- Procedure:
 - Dissolve an iodide salt (e.g., NaI or KI) in an acidic aqueous solution (e.g., with hydrochloric acid).
 - Bubble oxygen gas through the solution.
 - The iodide is first oxidized to iodine, which is then further oxidized to **iodous acid**. Isolation of pure **iodous acid** is generally not feasible as it readily disproportionates.

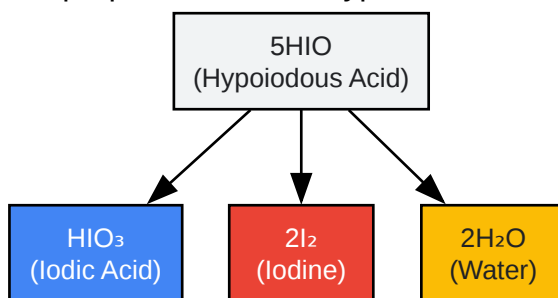
Comparative Reactivity and Stability

Hypoiodous acid (HIO) is a potent oxidizing agent, a property utilized by the immune system. [4][6] The enzyme myeloperoxidase, present in neutrophils, catalyzes the oxidation of iodide by hydrogen peroxide to produce **hypoiodous acid**, which then acts as a microbicidal agent.[4]

Iodous acid (HIO₂) is also a reactive oxidizing species, though its applications in organic synthesis are less explored than other iodine oxoacids due to its instability.[16] Its salts, iodites, are known to rapidly disproportionate to form iodide and iodate.[1]

The disproportionation of **hypoiodous acid** is a key aspect of its chemistry, leading to the formation of iodic acid and iodine.

Disproportionation of Hypoiodous Acid



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